

# Furamizole stability in experimental conditions

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Furamizole

CAS No.: 17505-25-8

Cat. No.: S620692

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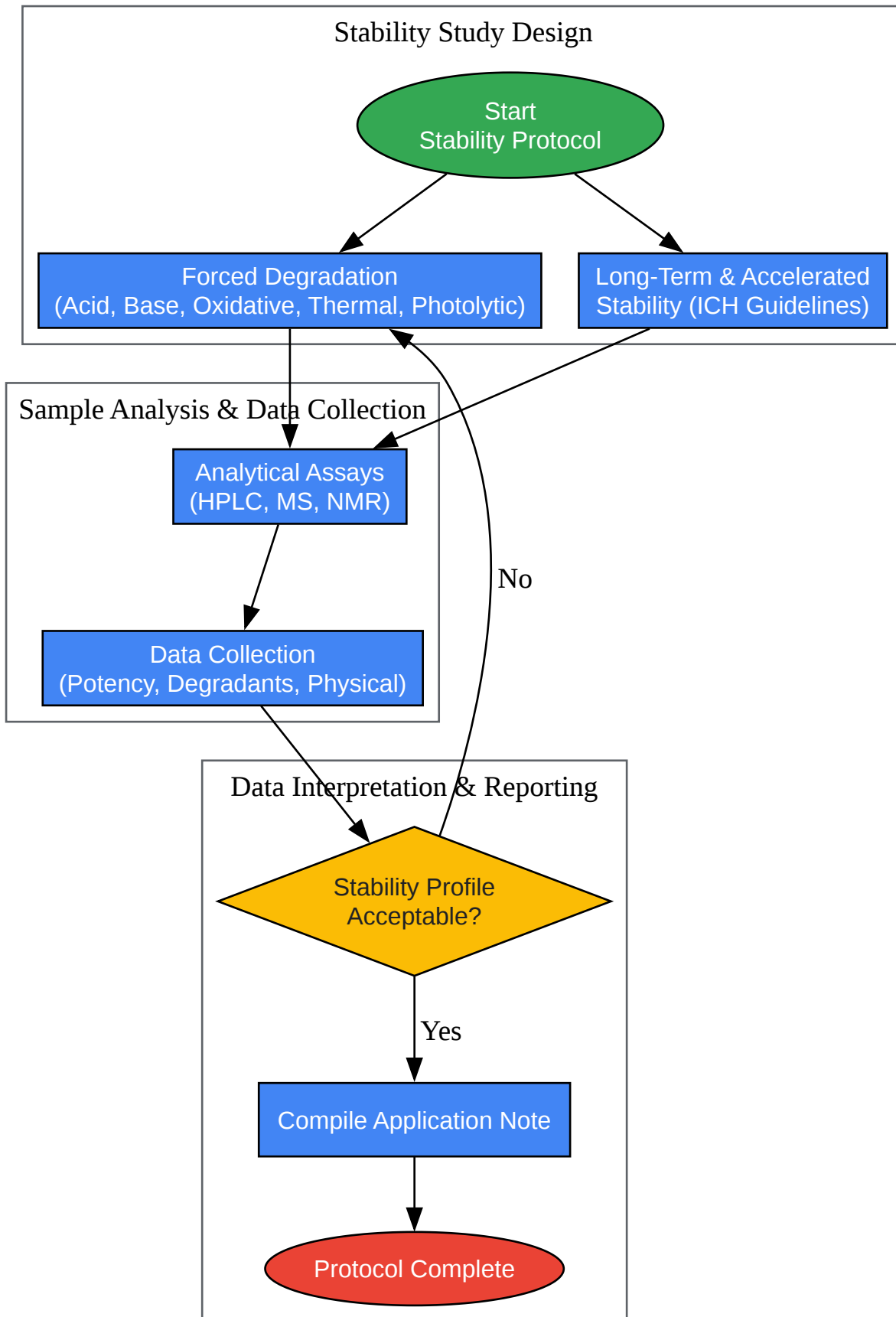
## Chemical Profile of Furamizole

The table below summarizes the key identified chemical information for **Furamizole** (CAS # 17505-25-8).

Property	Description
IUPAC Name	5-[(E)-1-(2-Furyl)-2-(5-nitro-2-furyl)vinyl]-1,3,4-oxadiazol-2-amine [1]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> N <sub>4</sub> O <sub>5</sub> [1] [2]
Molecular Weight	288.22 g/mol [2]
CAS Registry Number	17505-25-8 [1] [2]
Chemical Structure	A 1,3,4-oxadiazole ring substituted with an amino group and an (E)-configured furanyl-vinyl-nitrofuran chain [3] [1]
Related Drugs	Nitrofuran derivative with strong antibacterial activity [3]

## Proposed Stability Testing Workflow

Due to the lack of specific protocols for **Furamizole**, the following workflow outlines a general approach for small molecule stability testing in drug development. You can adapt it based on your specific experimental needs.



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Diagram 1: A generic workflow for drug stability testing, adaptable for **Furamizole**.

## Recommendations for Experimental Protocol Development

Since established protocols are unavailable, here are steps to develop your own:

- **Define Objectives:** Clearly state whether the study is for **forced degradation** (identifying degradation pathways) or **formal stability** (determining shelf-life and storage conditions) [3].
- **Prepare Solutions:** **Furamizole** is soluble in water [3], but you should also consider common organic solvents for stability tests.
- **Apply Stress Conditions:**
  - **Acidic/Basic Hydrolysis:** Expose to HCl and NaOH solutions at elevated temperatures (e.g., 50-70°C) [3].
  - **Oxidative Stress:** Treat with hydrogen peroxide (e.g., 3%) at room temperature [3].
  - **Thermal Stress:** Solid and solution states should be stored at elevated temperatures (e.g., 40-80°C) [3].
  - **Photolytic Stress:** Expose to UV-Vis light per ICH Q1B guidelines [3].
- **Monitor and Analyze:** Use **HPLC with UV/Vis detection** (the nitrofuranyl moiety is a strong chromophore) to monitor degradation. **Mass Spectrometry (MS)** is crucial for identifying degradation products [1].
- **Establish Storage Conditions:** Based on the chemical structure, **Furamizole** may be sensitive to light (due to the nitrofuranyl group) and moisture. Store in a **cool, dry, and dark place** as a preliminary measure [2].

## Important Limitations and Next Steps

The information provided here is a starting point. The physical-chemical properties (boiling point, flash point) listed in some databases are **calculated, not experimental values**, and should be verified [2].

To proceed, I recommend:

- **Consulting Patents:** Search for the original synthesis patents for **Furamizole**, which may contain early stability data.

- **Laboratory Validation:** All proposed protocols must be designed and validated in your own laboratory, starting with small-scale experiments.
- **Specialized Databases:** Access deeper scientific literature and regulatory documents through paid or institutional subscriptions to platforms like SciFinder or Reaxys.

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## References

1. | C<sub>12</sub>H<sub>8</sub>N<sub>4</sub>O<sub>5</sub> Furamizole [chemspider.com]
2. CAS # 17505-25-8, Furamizole : more information. [chemblink.com]
3. Therapeutic potential of oxadiazole or furadiazole containing compounds [bmcchem.biomedcentral.com]

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**Address:** Ontario, CA 91761, United States

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